

An In-depth Technical Guide to the Physical Properties of 4-Nitrobutanal

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Compound of Interest

Compound Name: 4-Nitrobutanal

Cat. No.: B14455207

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a summary of the available physical property data for **4-Nitrobutanal**. Due to a lack of experimentally determined values in surveyed literature, this document presents computed data for its boiling and melting points. Furthermore, it outlines detailed, generalized experimental protocols for the empirical determination of these fundamental physical properties. A plausible synthetic pathway for **4-Nitrobutanal** is also proposed and visualized to provide a comprehensive overview for research and development purposes.

Physical Properties of 4-Nitrobutanal

Experimental data for the boiling and melting points of **4-Nitrobutanal** are not readily available in the reviewed scientific literature. As a substitute, computed values from reputable chemical databases are presented. These values are predictive and should be confirmed by experimental analysis.

Table 1: Computed Physical Properties of **4-Nitrobutanal**

Property	Value	Source
Molecular Weight	117.10 g/mol	PubChem[1]
Melting Point	Not available	-
Boiling Point	Not available	-

Note: The absence of a value indicates that no computed data is provided in the cited source.

Experimental Protocols for Physical Property Determination

For novel or uncharacterized compounds such as **4-Nitrobutanal**, the following standard laboratory procedures are recommended for the determination of boiling and melting points.

Melting Point Determination

The melting point is a critical indicator of a solid compound's purity.[2][3] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.[2] Impurities tend to lower and broaden the melting range.[2]

Protocol: Capillary Method using a Melting Point Apparatus

- Sample Preparation: Ensure the **4-Nitrobutanal** sample is completely dry and finely powdered to ensure uniform heat transfer.[3]
- Capillary Tube Loading: Introduce a small amount of the powdered sample into a capillary tube, ensuring a packed column of 1-2 mm at the sealed end.[4][5]
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.[2]
- Heating: Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point. Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium.

- Observation and Measurement: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2.[2]
- Verification: For accuracy, it is recommended to perform at least two measurements.[2]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6][7]

Protocol: Thiele Tube Method

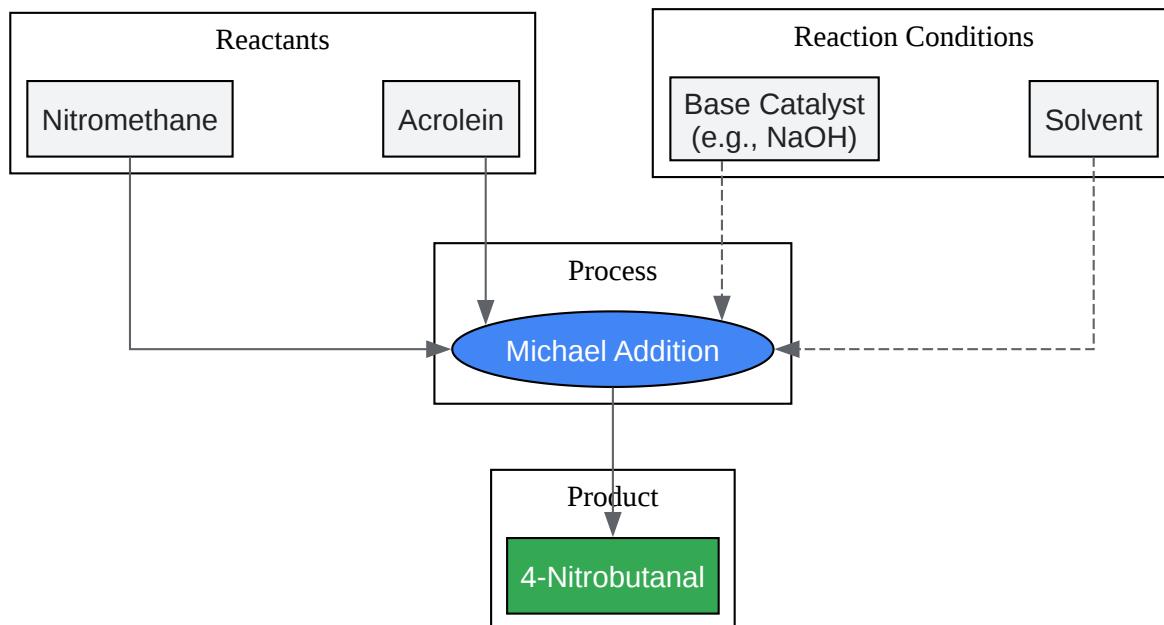
- Sample Preparation: Place a few milliliters of liquid **4-Nitrobutanal** into a small test tube.[7]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band. Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.[8]
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the sample is below the oil level. Gently heat the side arm of the Thiele tube.[6][8]
- Observation: As the liquid heats, a steady stream of bubbles will emerge from the capillary tube.
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[6]
- Pressure Correction: Record the atmospheric pressure at the time of the experiment, as boiling points are pressure-dependent.[9]

Proposed Synthesis of **4-Nitrobutanal**

A plausible and common method for the synthesis of γ -nitro aldehydes like **4-Nitrobutanal** is through a Michael addition reaction.[10][11] This involves the conjugate addition of a nitroalkane to an α,β -unsaturated aldehyde.

Synthetic Pathway: Michael Addition

The synthesis of **4-Nitrobutanal** can be envisioned via the Michael addition of nitromethane to acrolein. This reaction is typically base-catalyzed.

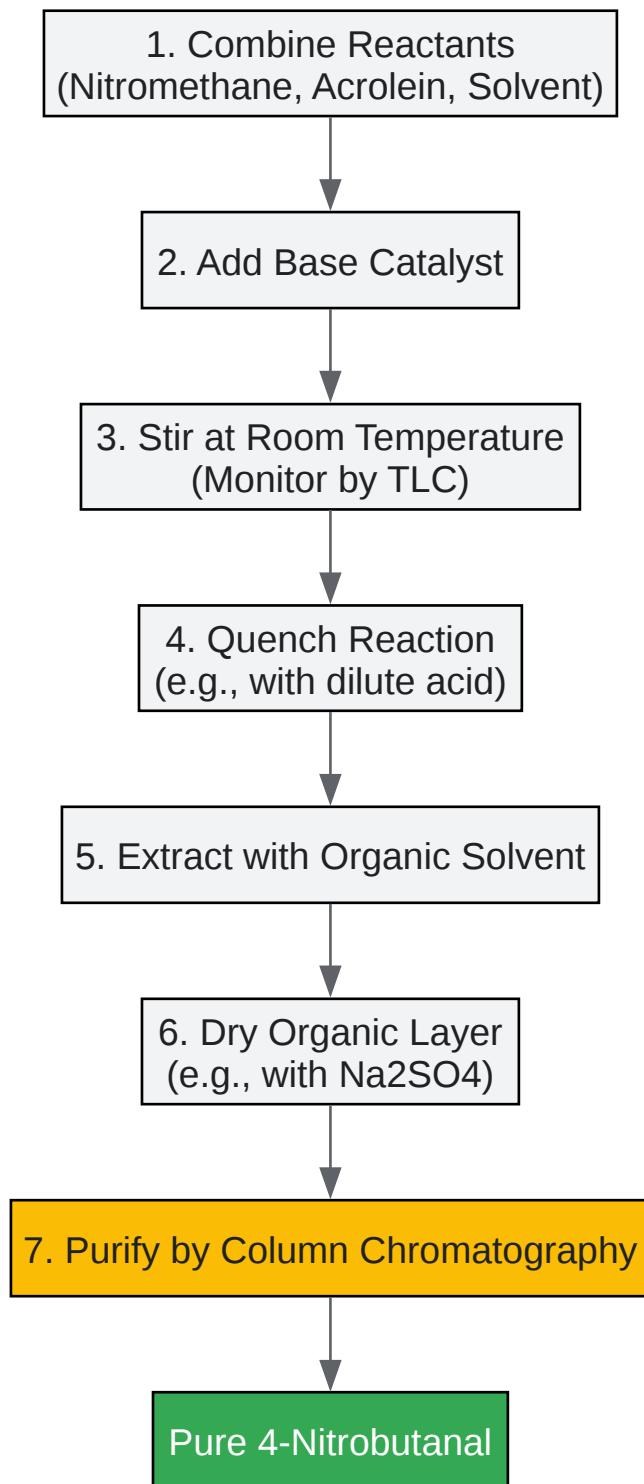


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Caption: Proposed synthesis of **4-Nitrobutanal** via Michael addition.

Experimental Workflow

The following diagram outlines a general experimental workflow for the proposed synthesis and subsequent purification of **4-Nitrobutanal**.



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Caption: General experimental workflow for the synthesis of **4-Nitrobutanal**.

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